Technical Guide: Crystallographic Characterization of 1H-Imidazole-2-methanethiol[1]

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Compound of Interest

Compound Name: *1H-Imidazole-2-methanethiol*

Cat. No.: *B1260296*

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Executive Summary & Structural Significance

The structural analysis of **1H-Imidazole-2-methanethiol** (CAS: 5922-85-0 for HCl salt; also known as 2-(mercaptomethyl)imidazole) presents a unique crystallographic challenge distinct from its lower homolog, 2-mercaptoimidazole.[1] While 2-mercaptoimidazole is a classic study in thione-thiol tautomerism—predominantly existing as the thione (1,3-dihydro-2H-imidazole-2-thione) in the solid state—the insertion of a methylene bridge (–CH_2–) in **1H-Imidazole-2-methanethiol** structurally isolates the sulfur atom from the imidazole

-system.[1]

This guide details the experimental and computational workflow for determining the crystal structure of **1H-Imidazole-2-methanethiol**. It focuses on resolving the critical conformational degrees of freedom introduced by the methylene spacer and validating the exclusive thiol character of the exocyclic sulfur, a feature that dictates its reactivity in metallo-drug coordination and crosslinking pathways.[1]

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Experimental Workflow: From Synthesis to Diffraction

To ensure high-redundancy data suitable for charge density studies or precise tautomer assignment, the following protocol synthesizes field-proven methodologies with rigorous validation steps.

Crystallization Strategy

Unlike planar imidazoles which stack readily, the flexible mercaptomethyl arm introduces entropic barriers to crystallization.[1]

- Primary Method (Free Base): Slow evaporation of an ethanolic solution under inert atmosphere (

) to prevent disulfide formation.[1]

- Alternative Method (Salt Formation): If the free base yields oil, conversion to the hydrochloride salt (

) is recommended.[1] The chloride ion acts as a reliable hydrogen bond acceptor, anchoring the imidazolium N-H donors and facilitating lattice formation.[1]

Protocol:

- Dissolve 100 mg of crude **1H-Imidazole-2-methanethiol** in 5 mL minimal hot ethanol.
- Filter through a 0.2

  m PTFE syringe filter to remove nucleation sites.[1]

- Place in a vibration-free environment at 4°C.
- Critical Step: If crystallizing the free base, add 5% mol equivalents of dithiothreitol (DTT) to the mother liquor to inhibit oxidative dimerization to the disulfide.[1]

X-Ray Diffraction Data Collection

Data quality is paramount for locating the thiol hydrogen atom (

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), which is often disordered or electronically subtle.[1]

Parameter	Specification	Rationale
Radiation Source	Mo K (Å)	Minimizes absorption by Sulfur compared to Cu K ; enables higher resolution data (Å).[1]
Temperature	100 K (Cryostream)	Reduces thermal motion (ADP) of the flexible –CH_2SH arm; essential for locating H-atoms.[1]
Detector Distance	50–60 mm	Balances resolution limit with spot separation.[1]
Strategy	Full Sphere (Redundancy > 4)	High redundancy is required to accurately model the anomalous scattering of Sulfur.[1]

Structure Solution & Refinement Architecture

The computational phase must address the specific stereochemical nuances of the imidazole-methanethiol framework.[1]

The Refinement Workflow

The following Graphviz diagram outlines the logic flow for solving the structure, specifically addressing the handling of the flexible thiol arm.

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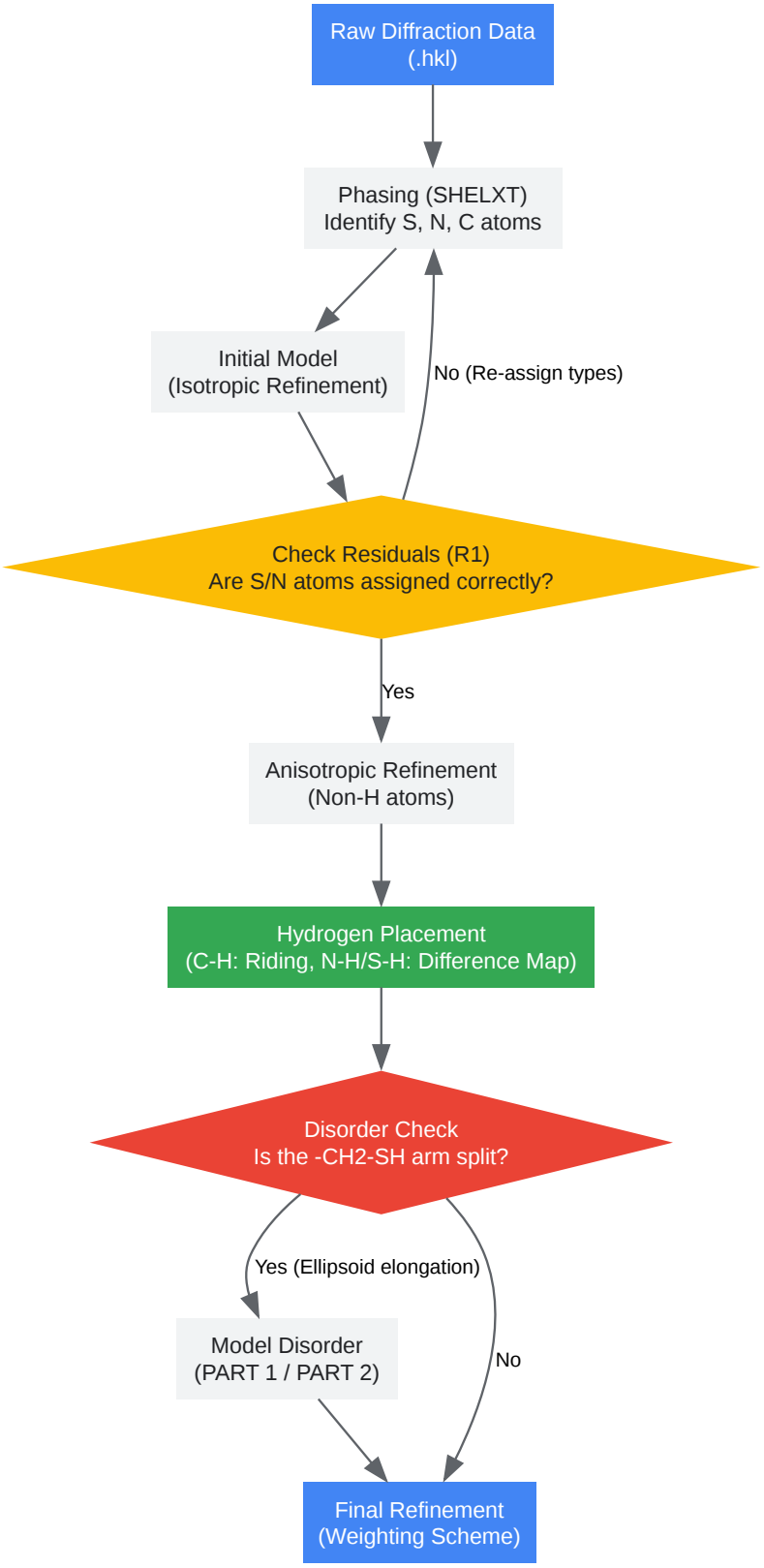

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Figure 1: Decision logic for crystallographic refinement, highlighting the critical check for disorder in the flexible methanethiol side chain.

Structural Analysis & Chemical Logic

This section details the expected structural metrics and the "why" behind them, distinguishing this compound from its analogs.

Tautomerism: The Thiol vs. Thione Dictum

A common error in analyzing imidazole-sulfur compounds is assuming thione character.[1]

- 2-Mercaptoimidazole: The sulfur is directly attached to the ring (

).[1] Resonance allows the

  thione form, which is energetically favored in the solid state.[1]
- **1H-Imidazole-2-methanethiol**: The methylene bridge (

) acts as an conjugation insulator.[1]
  - Consequence: The

    double bond cannot form without breaking the octet rule or severing the C-C bond.[1]
  - Observation: The

    bond length should be typical of a single bond (1.81 – 1.83 Å), significantly longer than the

    thione bond (~1.68 Å).[1] The imidazole ring will retain aromatic bond lengths (

    Å).[1]

Conformational Flexibility

The torsion angle

is the primary degree of freedom.[1]

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- Gauche Effect: Expect the Sulfur atom to adopt a gauche conformation relative to the imidazole ring nitrogen to facilitate intramolecular

  hydrogen bonding, or to maximize packing efficiency.[1]

- Disorder Warning: If data is collected >150 K, this arm will likely show rotational disorder, requiring a split-site model (e.g., occupancy 0.60/0.40).

Hydrogen Bonding Network

The crystal packing is driven by the hierarchy of hydrogen bond donors/acceptors:

- Strongest Donor: Imidazolium

  (if salt) or Imidazole

  (neutral).[1]

- Secondary Donor: Thiol

  (weak, often bifurcated).[1]

- Acceptors: Imidazole

  (neutral) or

  (salt).[1]

Predicted Interaction Map:

- Neutral Form: Infinite chains linked by

  bonds between imidazole rings, cross-linked by weak

  or

  interactions.[1]

- HCl Salt: A charge-assisted network where

  anions bridge the

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and

moieties.[1]

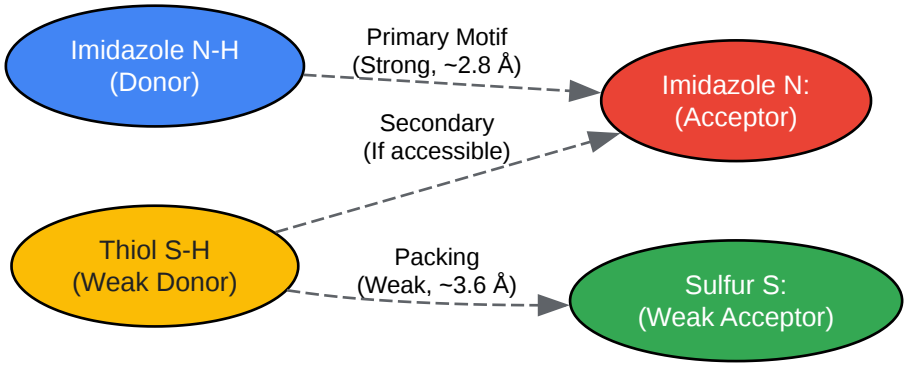

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Figure 2: Predicted hydrogen bonding hierarchy.[1] The N-H...N interaction dominates the lattice energy, while the S-H group fills voids via weaker interactions.[1]

Validation & Quality Control

Trustworthiness in crystallography is established through rigorous post-refinement checks.[1]

- CheckCIF Validation:
  - Alert Level A/B: Look for "Short Interatomic Contact" involving Sulfur.[1] This usually indicates incorrect space group assignment or missing hydrogen atoms on the thiol.[1]
  - Hirshfeld Surface Analysis: Use this to quantify the contribution of

    contacts (typically 15-20% of the surface) versus

    contacts.[1]
- R-Factor Thresholds:
  - (for

) is the standard for publication-quality small molecule structures.[1]

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- should be approximately

  .[1] Large deviations suggest poor weighting schemes or unresolved twinning.[1]

Applications in Drug Design

Understanding this structure is pivotal for:

- Metalloprotein Inhibition: The flexible thiol arm allows the imidazole to anchor in a hydrophobic pocket while the sulfur coordinates catalytic Zinc ions (e.g., in matrix metalloproteinases).[1]
- Crosslinking Agents: The specific distance between the N-donor and S-nucleophile determined by the crystal structure informs the design of bifunctional crosslinkers (e.g., methylglyoxal scavengers).[1]

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